

Application Notes and Protocols for ASPER-29 Immunoprecipitation

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Compound of Interest

Compound Name: ASPER-29

Cat. No.: B13922224

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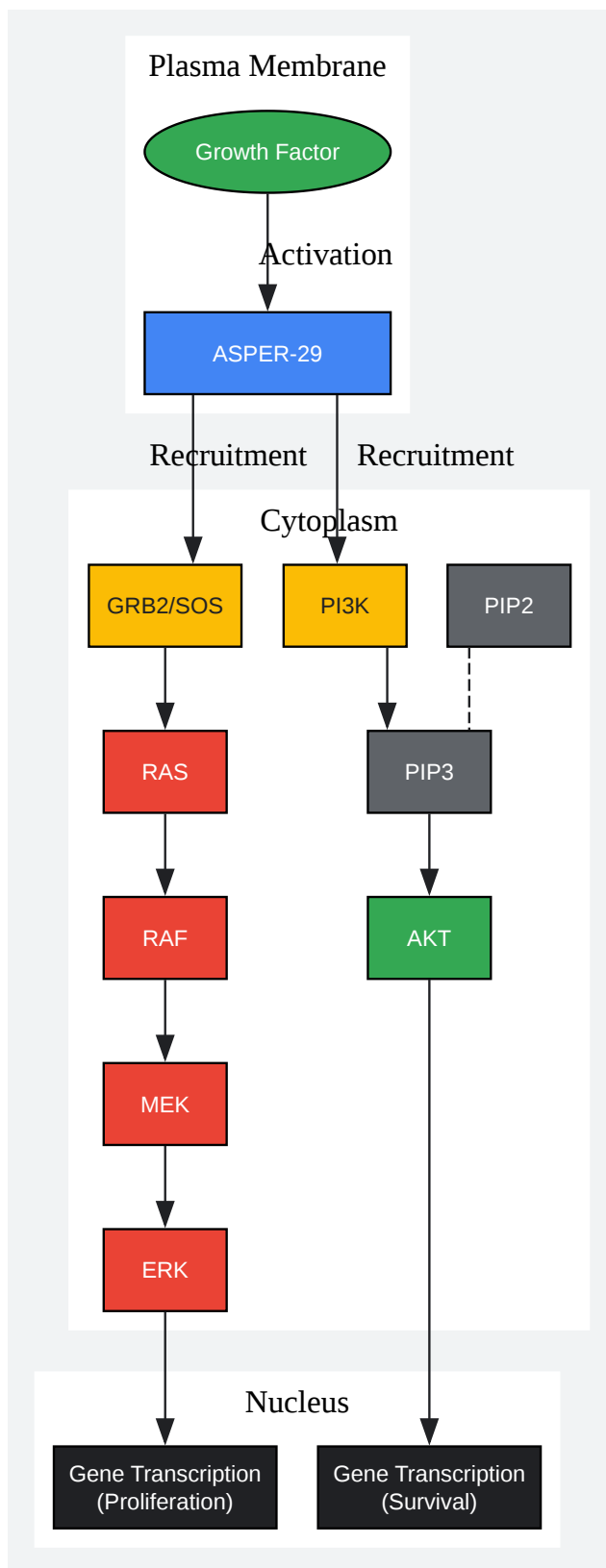
Introduction

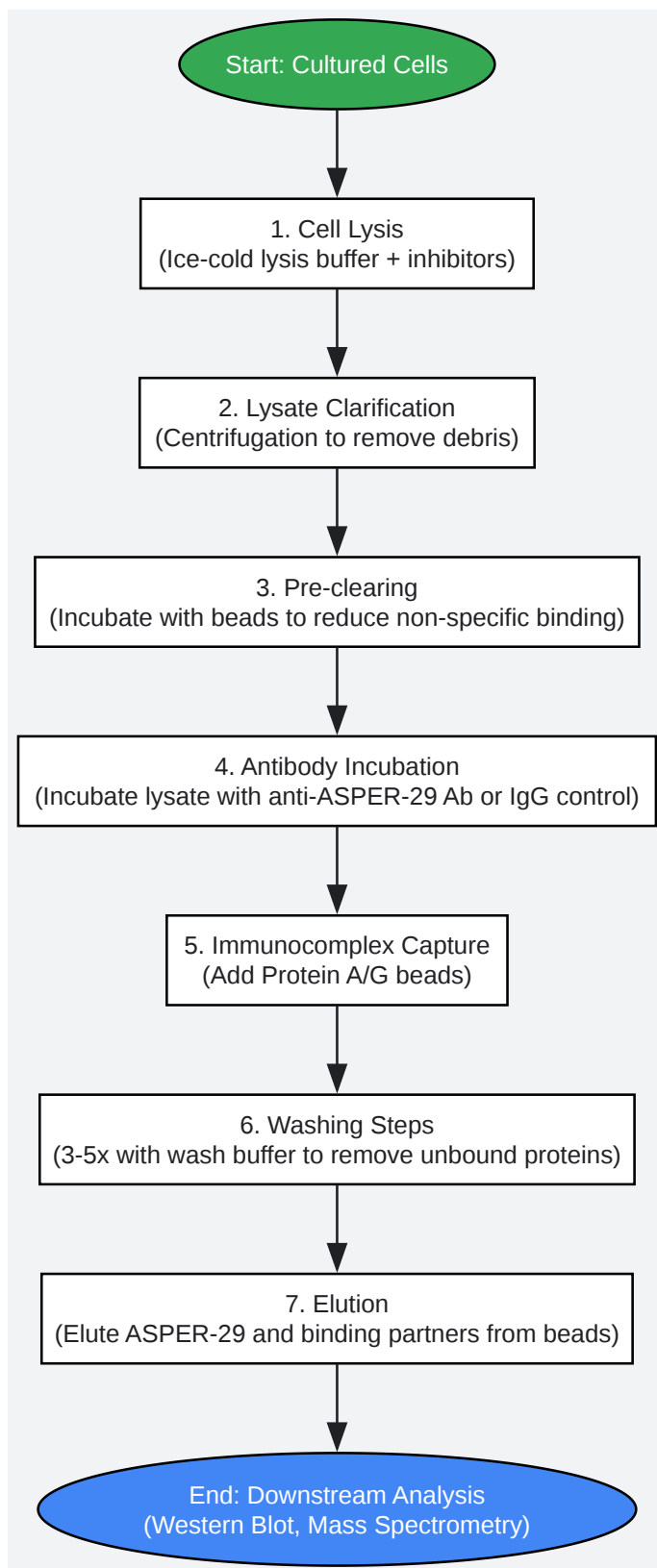
ASPER-29 is a novel receptor tyrosine kinase implicated in pathways associated with cellular proliferation and differentiation. Its aberrant activity has been linked to several oncogenic processes, making it a critical target for therapeutic drug development. Understanding its protein-protein interactions is crucial for elucidating its mechanism of action and identifying downstream effectors. Immunoprecipitation (IP) is a powerful technique to isolate **ASPER-29** and its binding partners from complex cellular lysates. This document provides a detailed protocol for the immunoprecipitation of **ASPER-29**, followed by recommendations for downstream analysis.

Hypothetical Signaling Pathway of ASPER-29

ASPER-29 is hypothesized to be activated by the binding of a growth factor, leading to its dimerization and autophosphorylation on key tyrosine residues. This phosphorylation creates docking sites for downstream signaling molecules, including the adaptor protein GRB2 and the enzyme PI3K. Recruitment of the GRB2/SOS complex activates the RAS-RAF-MEK-ERK (MAPK) pathway, promoting cell proliferation. Simultaneously, activation of PI3K leads to the

phosphorylation of PIP2 to PIP3, which in turn recruits and activates AKT, a key regulator of cell survival and metabolism.





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